

# Balanol fungal metabolite source

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Balanol

CAS No.: 63590-19-2

Cat. No.: S520405

Get Quote

## Fungal Sources of Balanol

**Balanol** is a fungal metabolite produced by several species. The table below summarizes the known natural producers and the context of their production.

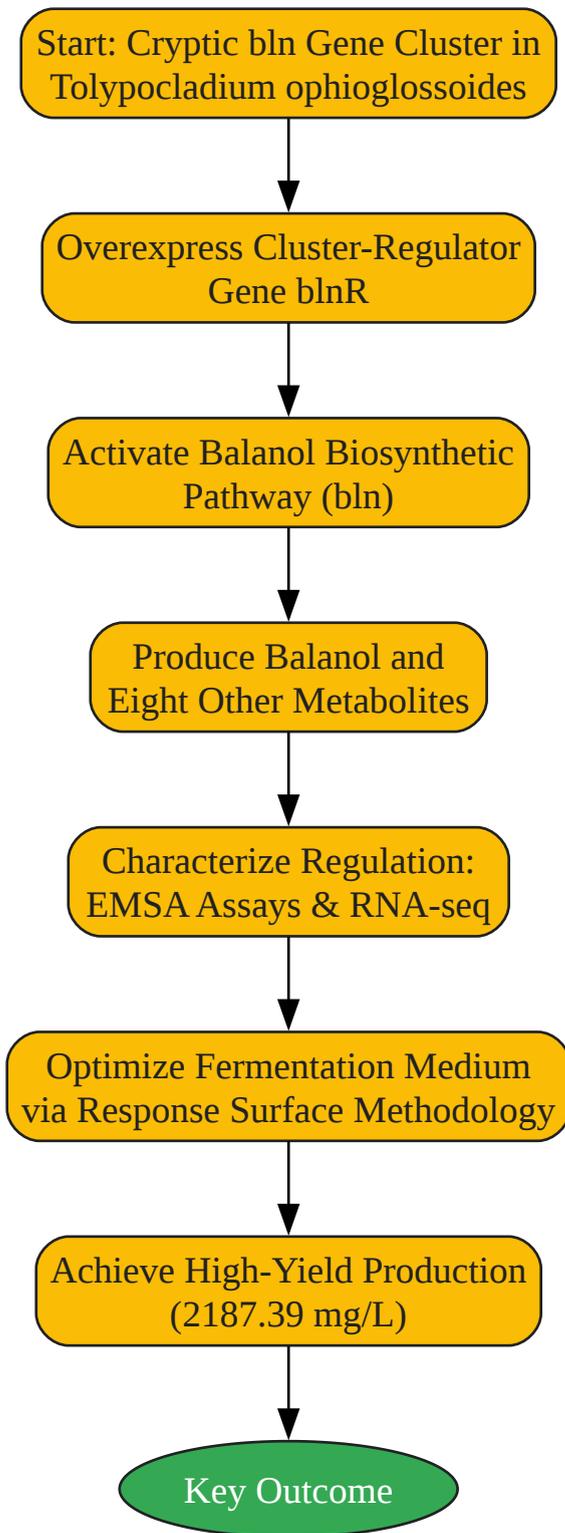
Fungal Source	Production Context	Key Characteristics
<b>Verticillium balanoides</b> [1]	Original discovery isolate [1]	First source from which balanol was identified and characterized.
<b>Tolypocladium ophioglossoides</b> (syn. <i>Cordyceps ophioglossoides</i> ) [2] [1]	Natural producer; subject of recent biosynthetic and production studies [2] [3]	Also produces the regioisomer ophiocordin [1]. A cryptic b1n gene cluster in this fungus is responsible for balanol biosynthesis [2] [3].
<b>Fusarium merisomides</b> [2]	Natural producer [2]	Identified as a source of the same compound, previously reported as azepinostatin [2].

## Biosynthesis and Pathway Engineering

In *Tolypocladium ophioglossoides*, **balanol** biosynthesis is governed by the b1n gene cluster. This cluster was initially "cryptic," meaning it was not active under standard laboratory culture conditions [3].

- **Pathway Activation:** The biosynthetic pathway was successfully activated through **overexpression of a pathway-specific regulator gene, bInR** [2] [3]. BInR is a Zn<sub>2</sub>Cys<sub>6</sub> family transcription factor that positively regulates the entire bIn cluster by binding to the promoters of all member genes [2].
- **Biosynthetic Logic:** The biosynthesis involves the **convergence of independent polyketide synthase (PKS) and non-ribosomal peptide synthetase (NRPS) pathways** [3].

The following diagram illustrates the experimental workflow used to elucidate and enhance **balanol** production:



[Click to download full resolution via product page](#)

*Experimental workflow for activating and optimizing **balanol** production.*

## Optimized Production Protocol

Based on the research, here is a detailed methodology for gram-level production of **balanol** using the engineered *T. ophioglossoides* b1nR0E strain [2].

### Strain and Culture Conditions

- **Strain:** Use the genetically engineered *Tolypocladium ophioglossoides* b1nR0E strain, which overexpresses the b1nR regulator gene. The strain can be maintained on Potato Dextrose Agar (PDA) with 4 mg/L chlorimuron-ethyl for selection [2].
- **Seed Culture:**
  - **Medium:** COB liquid medium (Sucrose 30 g/L, Polypeptone 5 g/L, Yeast extract 5 g/L, MgSO<sub>4</sub>·7H<sub>2</sub>O 1 g/L, KH<sub>2</sub>PO<sub>4</sub> 0.5 g/L, pH 5.5) [2].
  - **Inoculation:** Inoculate 250 mL flasks containing 80 mL of medium with spores at a density of  $2 \times 10^5$  spores/mL [2].
  - **Conditions:** Incubate at 26°C with shaking at 160 rpm for 3-4 days [2].
- **Fermentation:**
  - **Scale:** Perform in a 15 L fermenter containing 8 L of the statistically optimized production medium [2].
  - **Inoculation:** Transfer seed culture at 2.5% (v/v) inoculum size [2].
  - **Critical Parameters:**
    - **Temperature:** Maintain at 26°C [2].
    - **pH:** Automatically control at 4.9 using 2 M NaOH [2].
    - **Dissolved Oxygen:** Maintain at 20% air saturation by automatically adjusting agitation speed [2].

### Statistical Medium Optimization (RSM)

The production medium was optimized using Response Surface Methodology (RSM), which is a collection of statistical techniques for designing experiments, building models, and finding optimum factor combinations. The final optimized medium composition that achieved a yield of **2187.39 mg/L** is not fully detailed in the available abstract, but the methodology is critical for replicating the high yield [2].

## Bioactivity and Research Significance

**Balanol** is a potent ATP-competitive inhibitor of protein kinase C (PKC) and protein kinase A (PKA) [2] [1] [4]. Its molecular structure mimics ATP, allowing it to bind tightly to the catalytic site of these enzymes, thereby blocking their activity [1] [5]. This mechanism makes it a valuable tool for studying cellular signaling and a potential starting point for drug development, particularly in oncology and central nervous system diseases [2].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Balanol [en.wikipedia.org]
2. Gram-Level Production of Balanol through Regulatory ... [mdpi.com]
3. Revelation of the Balanol Biosynthetic Pathway in ... [pubmed.ncbi.nlm.nih.gov]
4. balanol | Ligand page [guidetopharmacology.org]
5. Molecular design and biological activity of potent ... [sciencedirect.com]

To cite this document: Smolecule. [Balanol fungal metabolite source]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b520405#balanol-fungal-metabolite-source>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)